

"3-Azepan-1-ylpropan-1-ol" storage and handling best practices

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Azepan-1-ylpropan-1-ol

Cat. No.: B1278331

[Get Quote](#)

Technical Support Center: 3-Azepan-1-ylpropan-1-ol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **3-Azepan-1-ylpropan-1-ol** (CAS No. 29194-89-6). Adherence to these guidelines is crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Azepan-1-ylpropan-1-ol**?

A1: **3-Azepan-1-ylpropan-1-ol** is classified as a combustible liquid. It is known to cause serious eye irritation and is very toxic to aquatic life with long-lasting effects.

Q2: What is the recommended storage temperature for this compound?

A2: It is recommended to store **3-Azepan-1-ylpropan-1-ol** in a dry, tightly sealed container at a temperature range of 2-8°C.[\[1\]](#)

Q3: What personal protective equipment (PPE) should be worn when handling **3-Azepan-1-ylpropan-1-ol**?

A3: When handling this compound, appropriate PPE should include safety glasses with side-shields, a protective suit or lab coat, and safety shoes. For situations with insufficient ventilation, suitable respiratory equipment should be used.

Q4: What should I do in case of accidental eye contact?

A4: In case of eye contact, immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes and consult a physician.

Q5: How should I handle a spill of **3-Azepan-1-ylpropan-1-ol**?

A5: For a spill, ensure the area is well-ventilated and remove all sources of ignition. Use non-sparking tools. Absorb the spill with an inert material and dispose of it as hazardous waste. Do not let the product enter drains.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound appears discolored or has an unusual odor.	Improper storage (e.g., exposure to light, air, or elevated temperatures).	Do not use the compound. Dispose of it according to your institution's hazardous waste guidelines and obtain a fresh supply. Ensure future storage is in a tightly sealed container in a dry environment at 2-8°C.
Inconsistent experimental results.	Degradation of the compound due to improper handling or storage.	Verify the storage conditions of your current stock. If improperly stored, procure a new batch. Always allow the container to reach room temperature before opening to prevent moisture condensation.
Visible residue or contamination in the container.	Introduction of moisture or other contaminants during previous use.	Discard the current vial. For future use, always use clean, dry spatulas and weigh out the desired amount in a controlled environment (e.g., a glove box or fume hood) to prevent contamination.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	29194-89-6	[1]
Molecular Formula	C9H19NO	[1]
Molecular Weight	157.25	[1]
Storage Temperature	2-8°C	[1]
Physical Form	Liquid	
Hazard Classifications	Eye Irritation, Aquatic Toxicity (Acute and Chronic)	

Experimental Protocols

Protocol 1: Safe Handling and Dispensing

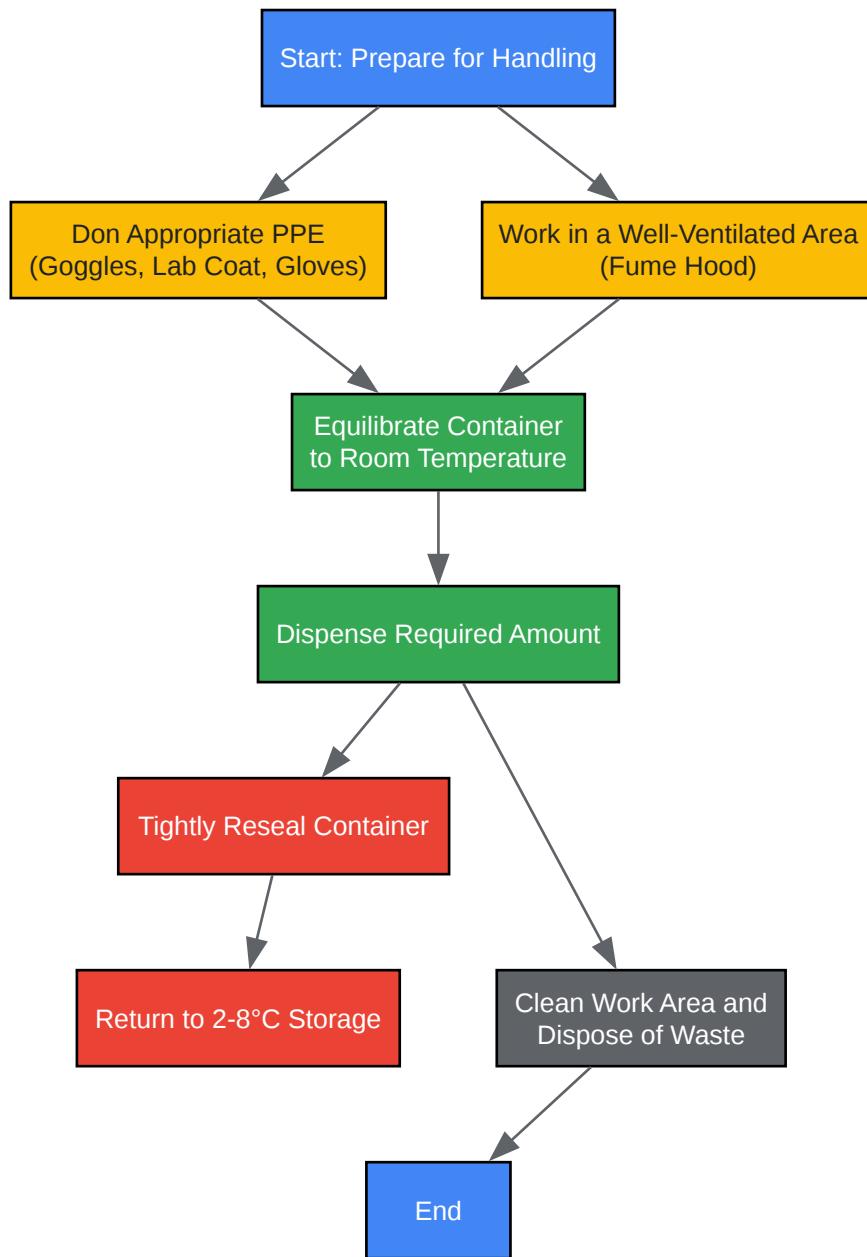
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood. Don the appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Equilibration: Remove the container of **3-Azepan-1-ylpropan-1-ol** from its 2-8°C storage. Allow the container to warm to room temperature before opening to prevent the condensation of atmospheric moisture, which could compromise the compound's integrity.
- Dispensing: Carefully open the container. Using a clean, dry pipette or syringe, dispense the required amount of the liquid.
- Storage after Use: Immediately and tightly reseal the container. Return the container to the recommended storage at 2-8°C in a dry environment.
- Cleaning: Clean any contaminated surfaces and equipment according to your laboratory's standard operating procedures for hazardous materials. Dispose of any contaminated disposables as hazardous waste.

Protocol 2: Spill Response

- Immediate Actions: Alert personnel in the immediate area and evacuate if necessary. Ensure the area is well-ventilated and remove all sources of ignition.
- Containment: If the spill is small and manageable, contain it using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- Cleanup: Using non-sparking tools, carefully collect the absorbed material into a suitable container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department.

Visual Workflow for Safe Handling

Safe Handling Workflow for 3-Azepan-1-ylpropan-1-ol

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Azepan-1-ylpropan-1-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 29194-89-6|3-(Azepan-1-yl)propan-1-ol|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. ["3-Azepan-1-ylpropan-1-ol" storage and handling best practices]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1278331#3-azepan-1-ylpropan-1-ol-storage-and-handling-best-practices>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com